

Cyclosulfamuron: A Technical Guide for Researchers

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Compound of Interest

Compound Name: **Cyclosulfamuron**

Cat. No.: **B145574**

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CAS Number: 136849-15-5

Chemical Formula: C₁₇H₁₉N₅O₆S

This in-depth technical guide provides a comprehensive overview of **Cyclosulfamuron**, a sulfonylurea herbicide. Designed for researchers, scientists, and professionals in drug development, this document details its chemical and physical properties, mechanism of action, synthesis, analytical methods, and toxicological profile.

Chemical and Physical Properties

Cyclosulfamuron is a white, solid crystalline powder.[\[1\]](#)[\[2\]](#) Key physicochemical properties are summarized in the table below for easy reference and comparison.

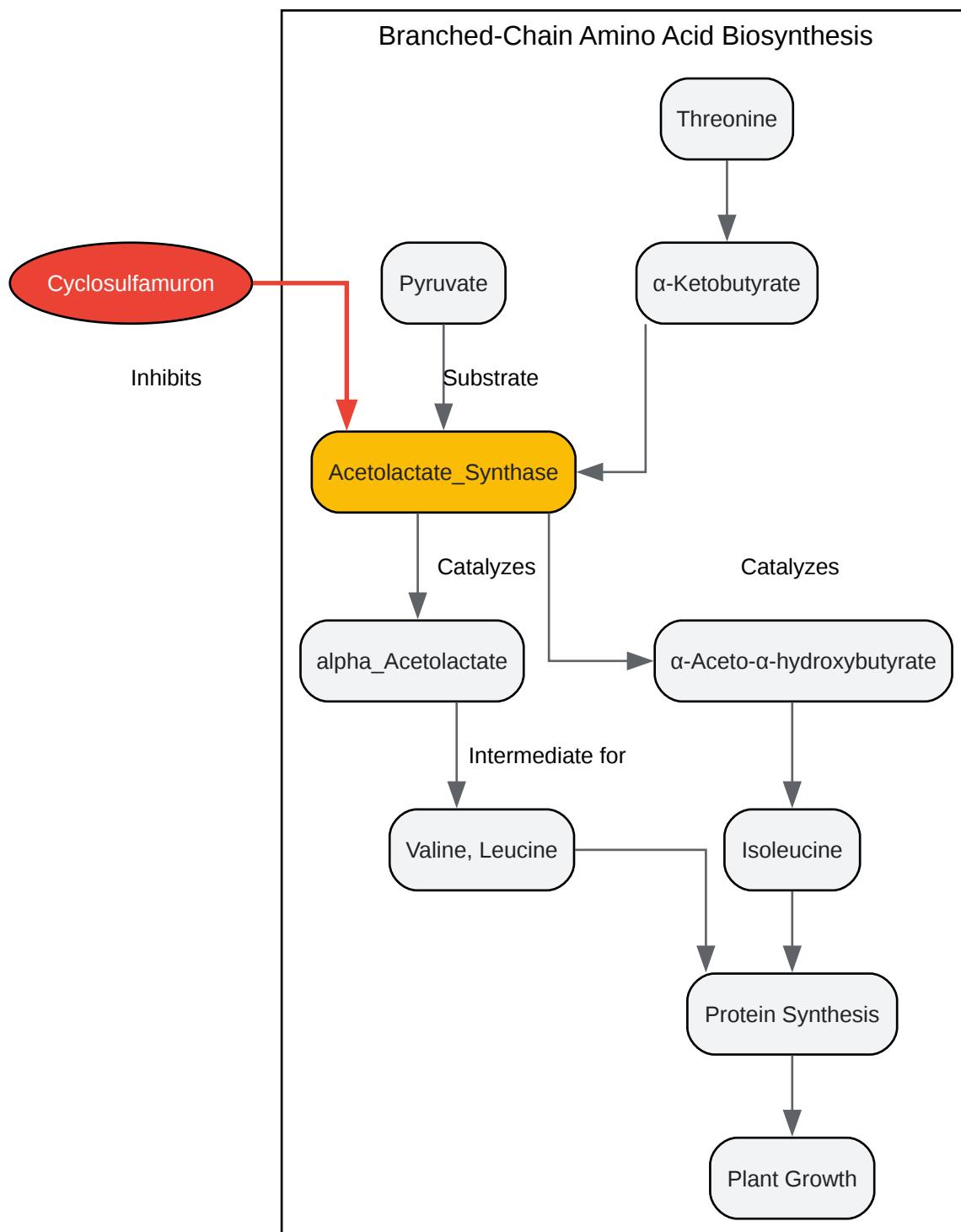
Property	Value	Source
Molecular Weight	421.43 g/mol	[3]
Melting Point	161.9 °C (approximately 162 °C with decomposition)	[1][2]
Density	0.624 g/cm ³ at 20 °C	[4]
Aqueous Solubility	6.5 g/L at 20 °C	[4]
Solubility in Organic Solvents (g/L at 20 °C)		
Acetone	21.0	[5]
Ethyl acetate	5.0	[5]
Dichloromethane	50.0	[5]
n-Hexane	<0.001	[5]
Methanol	Soluble	[5]

Mechanism of Action

Cyclosulfamuron is a potent inhibitor of the enzyme acetolactate synthase (ALS), also known as acetohydroxyacid synthase (AHAS).^[6] This enzyme is crucial for the biosynthesis of the branched-chain amino acids valine, leucine, and isoleucine in plants.^[7] By blocking ALS, **Cyclosulfamuron** halts cell division and plant growth, ultimately leading to the control of various dicotyledonous and sedge weeds in crops like cereals and rice.^{[6][7]}

The following diagram illustrates the signaling pathway affected by **Cyclosulfamuron**.

Mechanism of Action of Cyclosulfamuron

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Caption: Inhibition of Acetolactate Synthase by **Cyclosulfamuron**.

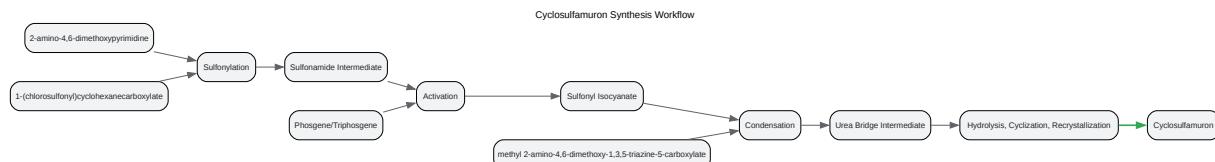
Experimental Protocols

Chemical Synthesis

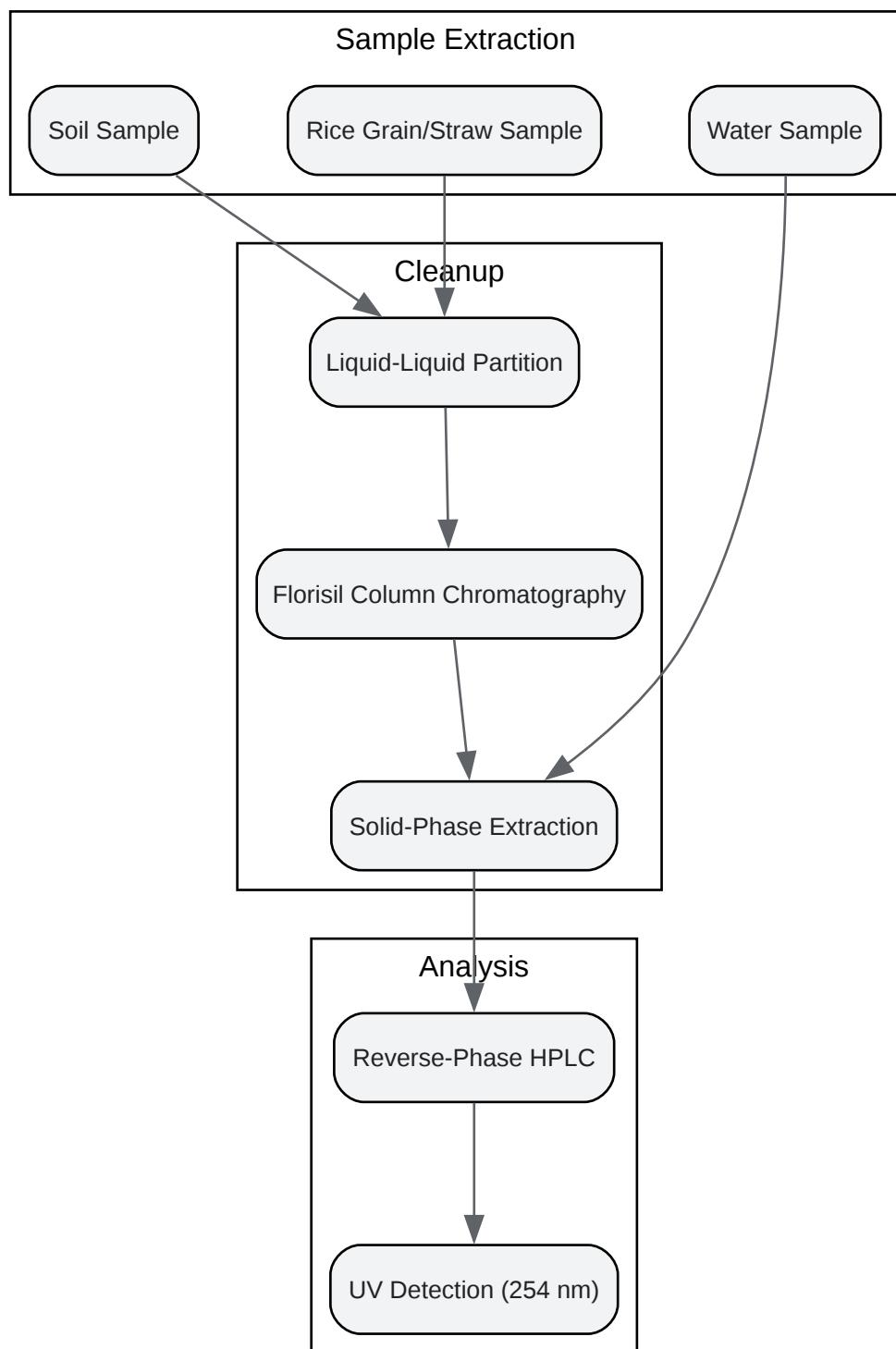
The commercial production of **Cyclosulfamuron** is achieved through a convergent sulfonylurea synthesis.^[6] The key steps are outlined below:

- **Sulfonylation:** 2-amino-4,6-dimethoxyypyrimidine is sulfonylated with 1-(chlorosulfonyl)cyclohexanecarboxylate under basic conditions.^[6]
- **Activation:** The resulting sulfonamide is activated with phosgene or triphosgene to form a sulfonyl isocyanate.^[6]
- **Condensation:** The sulfonyl isocyanate undergoes condensation with methyl 2-amino-4,6-dimethoxy-1,3,5-triazine-5-carboxylate to form the urea bridge.^[6]
- **Final Processing:** The final steps involve hydrolysis, cyclization, and recrystallization to yield pure **Cyclosulfamuron**.^[6]

The following diagram provides a visual representation of the synthesis workflow.



Analytical Workflow for Cyclosulfamuron Residue Analysis

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